

Application Notes and Protocols: Measuring Mitochondrial ROS Production after NACET Treatment

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Compound of Interest

Compound Name: *N*-Acetyl-*L*-cysteine ethyl ester

Cat. No.: B1295522

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Audience: Researchers, scientists, and drug development professionals.

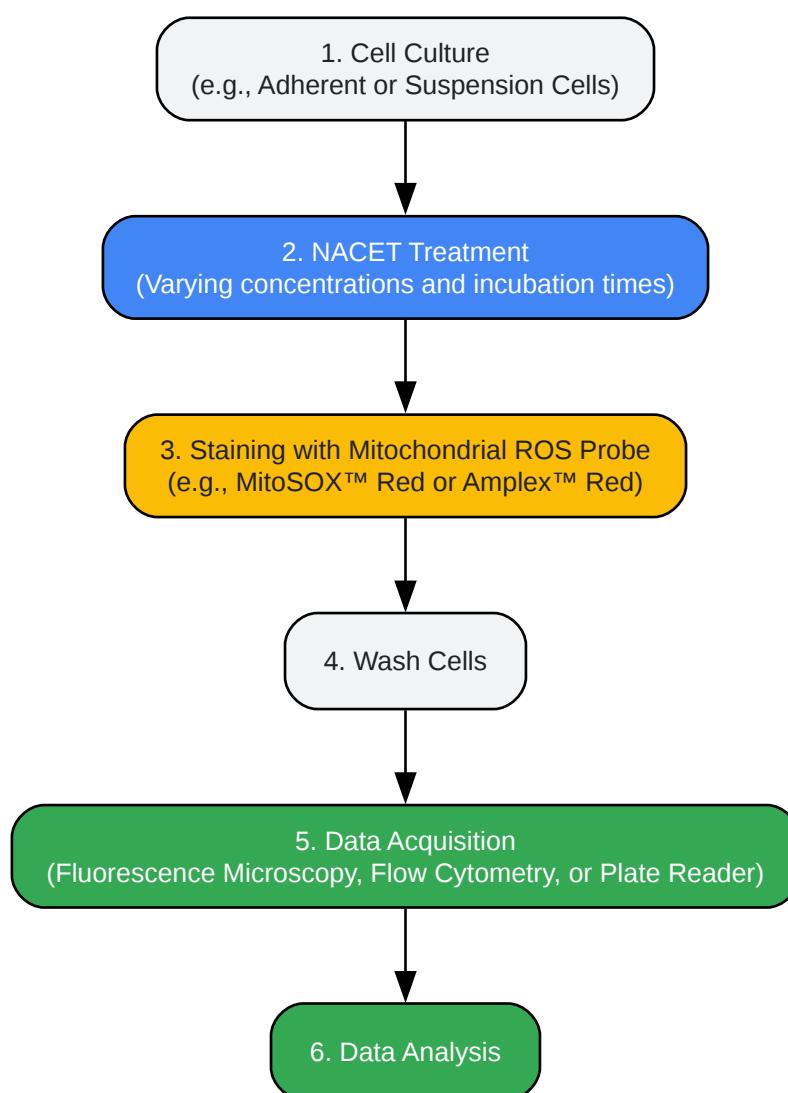
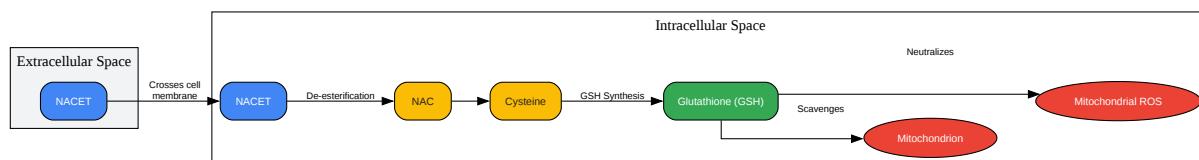
Introduction

Mitochondrial reactive oxygen species (ROS) are increasingly recognized for their role in cellular signaling and pathophysiology. Dysregulated mitochondrial ROS production is implicated in a wide range of diseases, making it a key target for therapeutic intervention. N-acetylcysteine ethyl ester (NACET) is a promising antioxidant that exhibits superior bioavailability compared to its precursor, N-acetylcysteine (NAC).^{[1][2][3]} NACET's lipophilic nature allows it to readily cross cell membranes, where it is converted to cysteine, a key precursor for the synthesis of the major intracellular antioxidant, glutathione (GSH).^{[4][5]} By boosting intracellular GSH levels, NACET enhances the cell's capacity to neutralize ROS, including those generated by mitochondria.^{[4][6]}

These application notes provide detailed protocols for measuring mitochondrial superoxide and hydrogen peroxide production in cultured cells following treatment with NACET. The protocols utilize two common fluorescent probes: MitoSOX™ Red for the detection of mitochondrial superoxide and the Amplex™ Red Hydrogen Peroxide/Peroxidase Assay Kit for the detection of hydrogen peroxide.

Mechanism of Action of NACET in Reducing Mitochondrial ROS

NACET's primary mechanism for reducing mitochondrial ROS lies in its ability to efficiently increase intracellular glutathione (GSH) levels.^{[4][6]} GSH is a critical antioxidant that detoxifies ROS. The enhanced bioavailability of NACET over NAC allows for more effective replenishment of the cellular GSH pool.^{[1][2]}



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